

# Technical Support Center: Minimizing Variability in Animal Studies with ACY-738

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## Compound of Interest

Compound Name: ACY-738

Cat. No.: B605171

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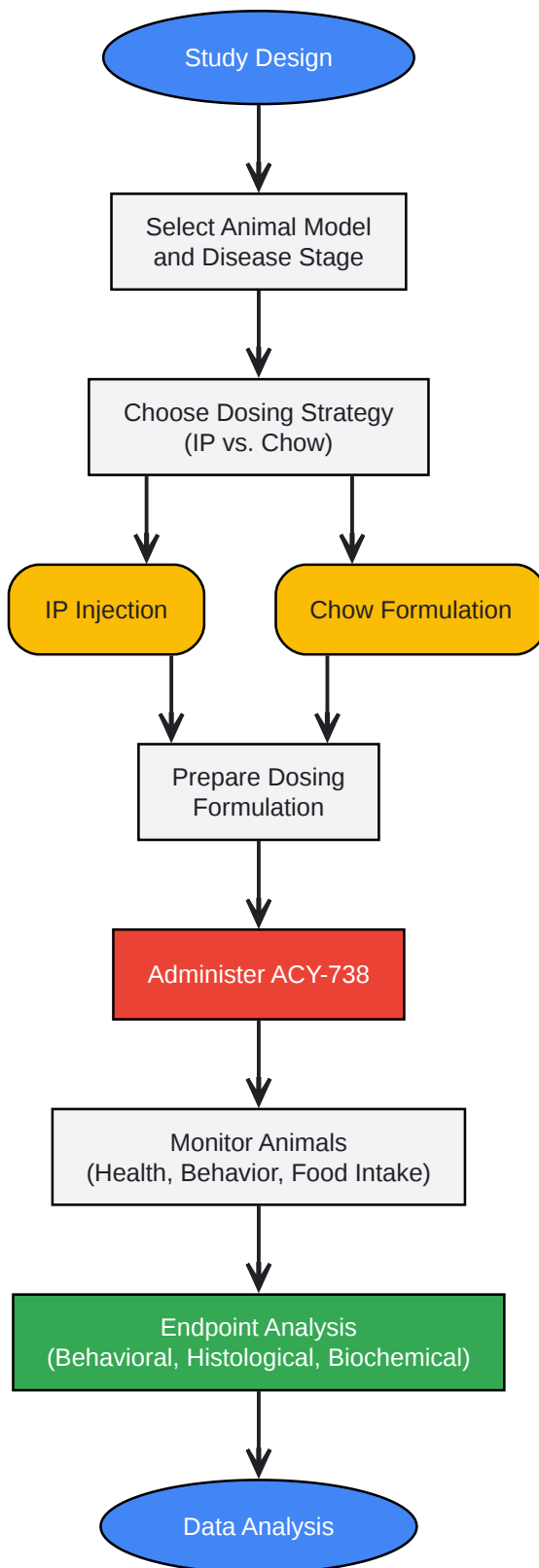
Welcome to the technical support center for **ACY-738**. This resource is designed to assist researchers, scientists, and drug development professionals in designing and executing animal studies with **ACY-738**, with a focus on minimizing experimental variability. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges.

## Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **ACY-738**?

A1: **ACY-738** is a potent and selective inhibitor of Histone Deacetylase 6 (HDAC6). Its mechanism of action involves preventing the deacetylation of  $\alpha$ -tubulin, a key component of microtubules. This leads to increased levels of acetylated  $\alpha$ -tubulin, which helps to stabilize microtubules and improve axonal transport within neurons. **ACY-738** exhibits high selectivity for HDAC6 over Class I HDACs, minimizing off-target effects.

## Signaling Pathway of ACY-738 Action



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